

General uses of TEEPOL HB7 in industrial applications

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Compound of Interest

Compound Name: TEEPOL HB7

Cat. No.: B1179455

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An In-depth Technical Guide to **TEEPOL HB7**: Properties and Industrial Applications

Introduction

TEEPOL HB7 is a high-foaming, multipurpose detergent concentrate widely utilized across numerous industrial sectors. Chemically, it is described as a nominal 40% active matter solution of the sodium salts of a broad-cut primary alcohol sulphate.^{[1][2][3]} Its efficacy stems from its powerful surfactant properties, which enable it to act as a potent wetting agent, emulsifier, and detergent. This guide provides a detailed technical overview of **TEEPOL HB7**, its chemical and physical properties, mechanisms of action, and common industrial application protocols, tailored for researchers and industry professionals.

Chemical and Physical Properties

The fundamental characteristics of **TEEPOL HB7** are derived from its primary active ingredient and aqueous formulation. The following table summarizes its key quantitative properties based on available Safety Data Sheets (SDS).

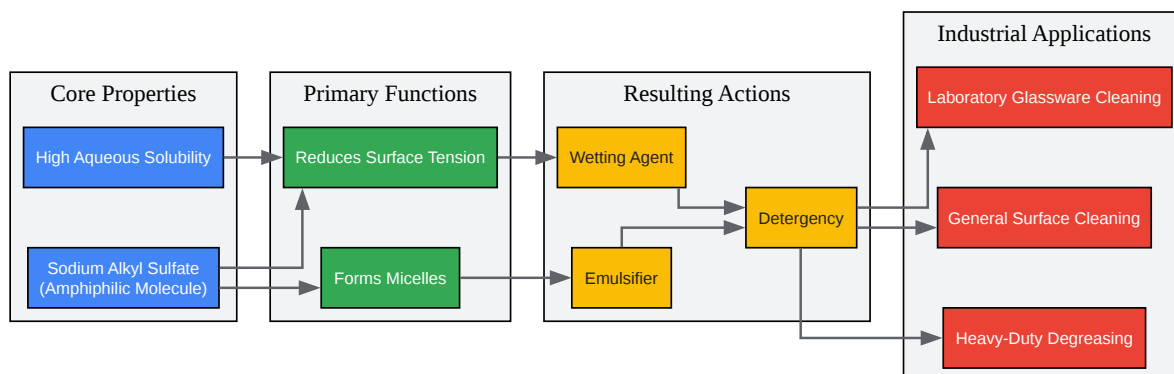
Property	Value	Source
Appearance	Clear Liquid	[4]
Active Ingredient	Sulfuric acid, mono-C9-13-alkyl esters, sodium salts (>30%)	[4]
pH	< 11.5	[4]
Boiling Point	100°C (212°F)	[4]
Specific Gravity	1.045	
Solubility in Water	Soluble	[4][5]
Flammability	Non-flammable	[4][5]

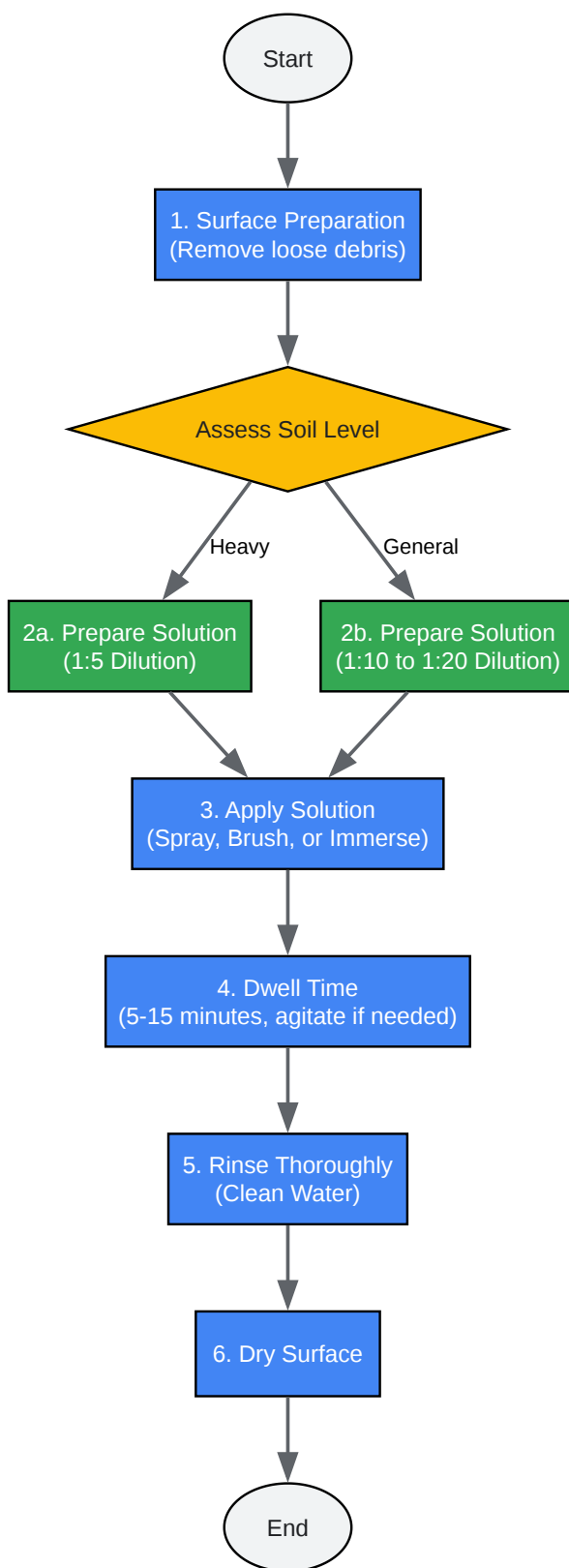
Mechanism of Action: Surfactant Properties

The functionality of **TEEPOL HB7** is rooted in the amphiphilic nature of its core component, sodium alkyl sulfate. This molecule possesses a dual structure: a long alkyl chain that is hydrophobic (oil-attracting) and a sulfate head that is hydrophilic (water-attracting). This structure allows **TEEPOL HB7** to reduce the surface tension between disparate phases (e.g., oil and water), enabling its primary functions.

- **Wetting:** By lowering the surface tension of water, **TEEPOL HB7** allows the cleaning solution to spread more effectively across surfaces and penetrate into soils.
- **Emulsification:** The hydrophobic tails of the surfactant molecules envelop oil and grease particles, while the hydrophilic heads face outward towards the water. This action forms stable micelles, suspending the oil and grease within the water to be washed away.
- **Dispersion:** It prevents dirt and soil particles from re-depositing onto the cleaned surface by keeping them suspended within the cleaning solution.

The diagram below illustrates the relationship between the chemical nature of **TEEPOL HB7** and its industrial functions.





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